

# synthesis of Diethyl phenylphosphonite experimental procedure

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## Compound of Interest

Compound Name: Diethyl phenylphosphonite

Cat. No.: B154481

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## Technical Guide: Synthesis of Diethyl Phenylphosphonite

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following experimental procedure is a generalized method based on established principles of organophosphorus chemistry. A detailed, peer-reviewed experimental protocol for the synthesis of **Diethyl Phenylphosphonite** could not be located in the searched literature. Therefore, this guide provides a standard approach for the reaction of dichlorophenylphosphine with ethanol. Researchers should perform their own reaction optimization and characterization.

## Introduction

**Diethyl phenylphosphonite** (CAS 1638-86-4), also known as diethoxyphenylphosphine or phenylphosphonous acid diethyl ester, is a trivalent organophosphorus compound. Its P(III) center makes it a versatile intermediate and a ligand in organic synthesis. This document outlines a general experimental procedure for its synthesis, presents its key physical and chemical properties, and provides a visual representation of the synthetic workflow.

## Synthetic Pathway

The most direct and common method for the synthesis of dialkyl phosphonites is the reaction of the corresponding dichlorophosphine with an alcohol in the presence of a base. For **Diethyl**

**Phenylphosphonite**, this involves the reaction of dichlorophenylphosphine with two equivalents of ethanol. A tertiary amine, such as pyridine or triethylamine, is typically used to scavenge the hydrogen chloride (HCl) byproduct, driving the reaction to completion and preventing unwanted side reactions.

Overall Reaction:  $\text{C}_6\text{H}_5\text{PCl}_2 + 2 \text{CH}_3\text{CH}_2\text{OH} + 2 \text{C}_5\text{H}_5\text{N} \rightarrow \text{C}_6\text{H}_5\text{P}(\text{OCH}_2\text{CH}_3)_2 + 2 \text{C}_5\text{H}_5\text{N}\cdot\text{HCl}$

## Data Presentation

The quantitative data for **Diethyl Phenylphosphonite** are summarized in the tables below. Note that experimental spectroscopic data is not readily available in public databases; therefore, researchers must perform full characterization to confirm product identity and purity.

**Table 1: Physical and Chemical Properties**

Property	Value	Reference(s)
CAS Number	1638-86-4	[1][2]
Molecular Formula	$\text{C}_{10}\text{H}_{15}\text{O}_2\text{P}$	[2]
Molecular Weight	198.20 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[1]
Boiling Point	110-111 °C @ 10-13 Torr64 °C @ 0.7 mmHg235 °C @ 760 mmHg	[3][4][5]
Density	1.032 g/mL at 25 °C	[4]
Refractive Index ( $n_D^{20}$ )	1.51	[3][4]
Sensitivity	Air sensitive	[6]

**Table 2: Expected Spectroscopic Data (Predicted/General)**

Note: Experimental NMR data for **Diethyl Phenylphosphonite** is not available in the searched databases. The values below are general predictions. Full characterization is required.

Nucleus	Expected Chemical Shift Range ( $\delta$ , ppm)	Expected Multiplicity & Coupling
$^{31}\text{P}$ NMR	+155 to +165	Singlet
$^1\text{H}$ NMR	~7.2-7.8	Multiplet (Aromatic C-H)
~3.8-4.2	Multiplet or Doublet of Quartets (O-CH <sub>2</sub> )	Aromatic carbons, likely with C-P coupling
~1.2-1.4	Triplet (CH <sub>3</sub> )	
$^{13}\text{C}$ NMR	~128-140	
~58-62	O-CH <sub>2</sub> , likely with C-P coupling	Aromatic carbons, likely with C-P coupling
~16-18	CH <sub>3</sub> , likely with C-P coupling	

## Experimental Protocol

This protocol describes the synthesis of **Diethyl Phenylphosphonite** from dichlorophenylphosphine and ethanol on a laboratory scale.

Materials and Equipment:

- Dichlorophenylphosphine ( $\text{C}_6\text{H}_5\text{PCl}_2$ )
- Anhydrous Ethanol ( $\text{CH}_3\text{CH}_2\text{OH}$ )
- Anhydrous Pyridine ( $\text{C}_5\text{H}_5\text{N}$ ) or Triethylamine ( $\text{Et}_3\text{N}$ )
- Anhydrous Diethyl Ether or Toluene (solvent)
- Three-neck round-bottom flask
- Dropping funnel
- Magnetic stirrer
- Inert gas supply (Nitrogen or Argon)

- Schlenk line or similar inert atmosphere setup
- Apparatus for filtration (e.g., Schlenk filter or cannula filtration setup)
- Rotary evaporator
- Vacuum distillation apparatus

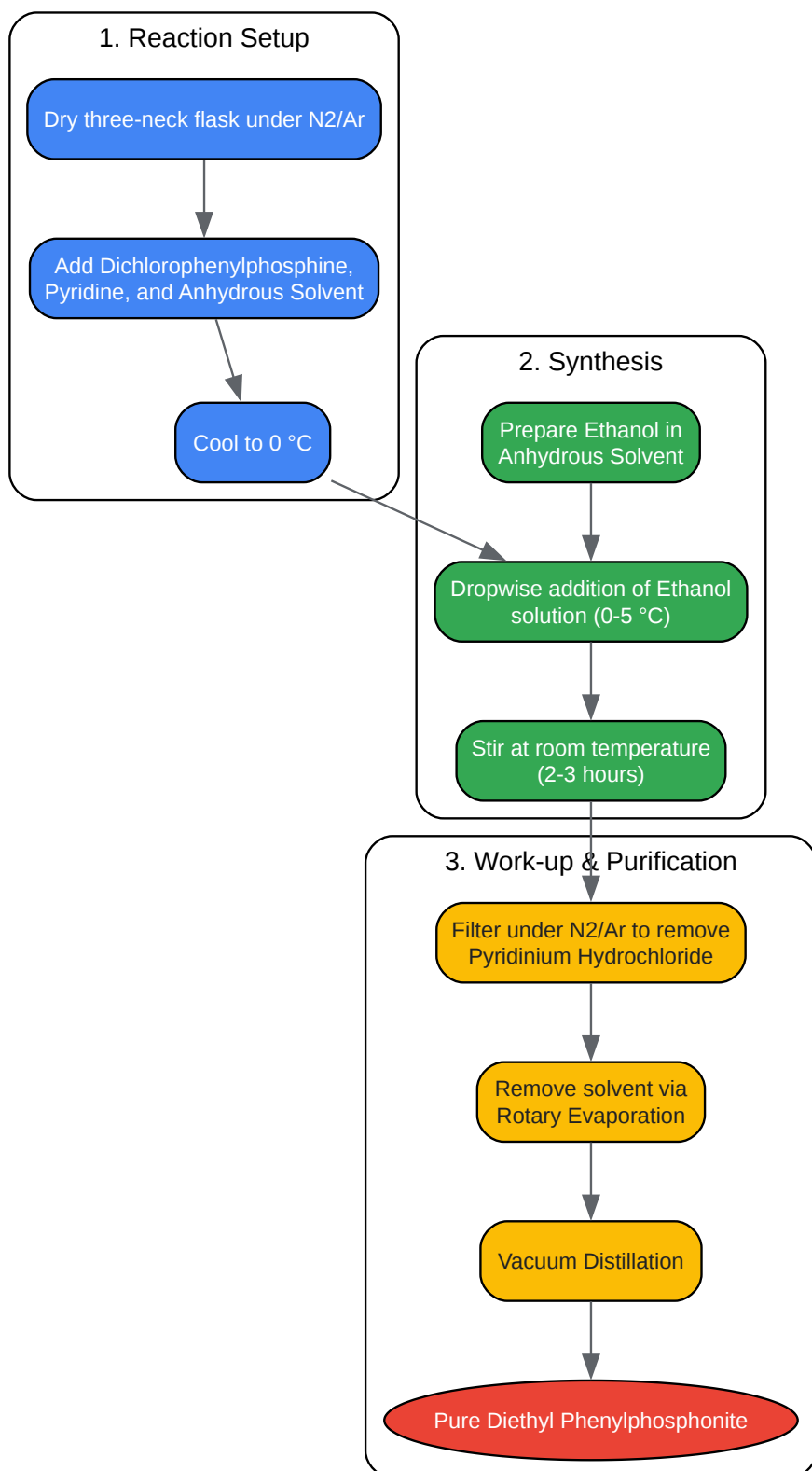
Procedure:

- Setup: Assemble a dry three-neck flask equipped with a magnetic stir bar, a dropping funnel, and a condenser connected to an inert gas line ( $N_2$  or Ar). All glassware must be thoroughly dried to prevent hydrolysis of the dichlorophosphine.
- Reagent Preparation: In the main flask, dissolve dichlorophenylphosphine (1 eq.) and anhydrous pyridine (2.1 eq.) in a suitable volume of anhydrous diethyl ether or toluene. Cool the solution to 0 °C in an ice bath with stirring.
- Addition of Alcohol: Prepare a solution of anhydrous ethanol (2.1 eq.) in the same anhydrous solvent in the dropping funnel.
- Reaction: Add the ethanol solution dropwise to the stirred solution of dichlorophenylphosphine and pyridine over a period of 1-2 hours. Maintain the temperature at 0-5 °C during the addition. A white precipitate of pyridinium hydrochloride will form.
- Reaction Completion: After the addition is complete, allow the reaction mixture to slowly warm to room temperature and continue stirring for an additional 2-3 hours to ensure the reaction goes to completion.
- Work-up:
  - Filter the reaction mixture under an inert atmosphere to remove the pyridinium hydrochloride precipitate.
  - Wash the precipitate with two small portions of anhydrous diethyl ether to recover any entrained product.
  - Combine the filtrate and the washings.

- Solvent Removal: Remove the solvent from the filtrate under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude oil by vacuum distillation to obtain **Diethyl Phenylphosphonite** as a clear, colorless liquid. Collect the fraction boiling at the appropriate temperature and pressure (e.g., ~64 °C at 0.7 mmHg).[5]

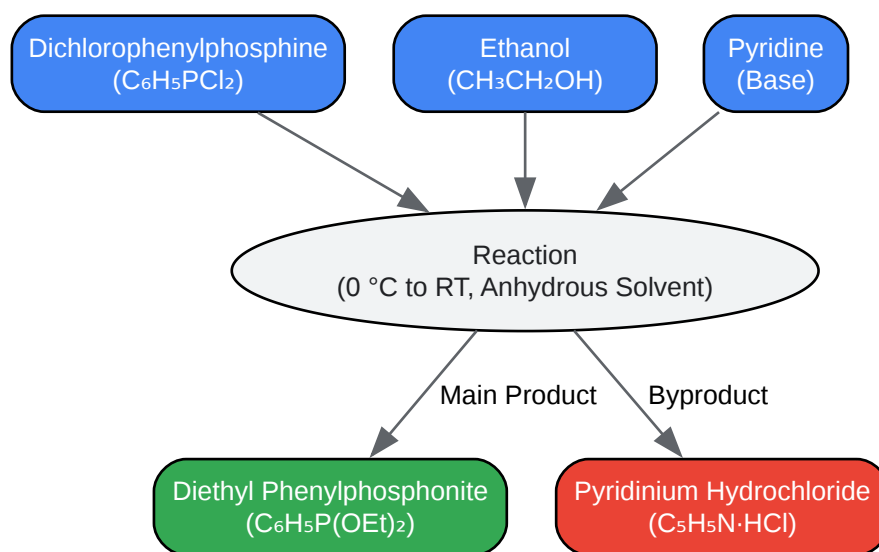
## Mandatory Visualization

The following diagrams illustrate the key logical relationships and workflows in the synthesis of **Diethyl Phenylphosphonite**.



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Caption: Experimental workflow for the synthesis of **Diethyl Phenylphosphonite**.



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Caption: Reactant to product pathway for the synthesis of **Diethyl Phenylphosphonite**.

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